

Proper Disposal Procedures for J 628 (assumed to be AZ 628)

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Compound of Interest

Compound Name: J 628

Cat. No.: B15577544

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Disclaimer: The following information is provided for the chemical compound AZ 628, a potent Raf kinase inhibitor, based on the high likelihood that "J 628" is a typographical error or internal shorthand for this substance, given the intended audience of researchers, scientists, and drug development professionals. It is crucial to confirm the identity of the substance and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling or disposal.

AZ 628 is a powerful, ATP-competitive inhibitor of Raf kinases and is primarily used in laboratory research, particularly in cancer studies.^{[1][2][3][4]} Proper handling and disposal are essential to ensure personnel safety and environmental protection.

Essential Safety Information

Before proceeding with disposal, it is imperative to be aware of the hazards associated with AZ 628. While specific toxicity data may be limited as it is intended for research use only, it should be handled with care.

Summary of Key Safety Data

Property	Value	Source
CAS Number	878739-06-1	[1] [3] [5]
Molecular Formula	C27H25N5O2	[1] [3] [5]
Molecular Weight	451.52 g/mol	[1] [4]
Appearance	White powder	[6]
Storage	Store at +4°C or -20°C as specified by the supplier.	[1] [2] [3]
Solubility	Soluble in DMSO (up to 90 mg/mL), DMF (up to 25 mg/mL). Insoluble in water and ethanol.	[3] [4] [5]
Purity	Typically ≥98% (HPLC)	[1]

Experimental Protocols: Proper Disposal Procedures

The disposal of AZ 628 and its contaminated materials must be conducted in accordance with federal, state, and local regulations for hazardous waste.[\[7\]](#)

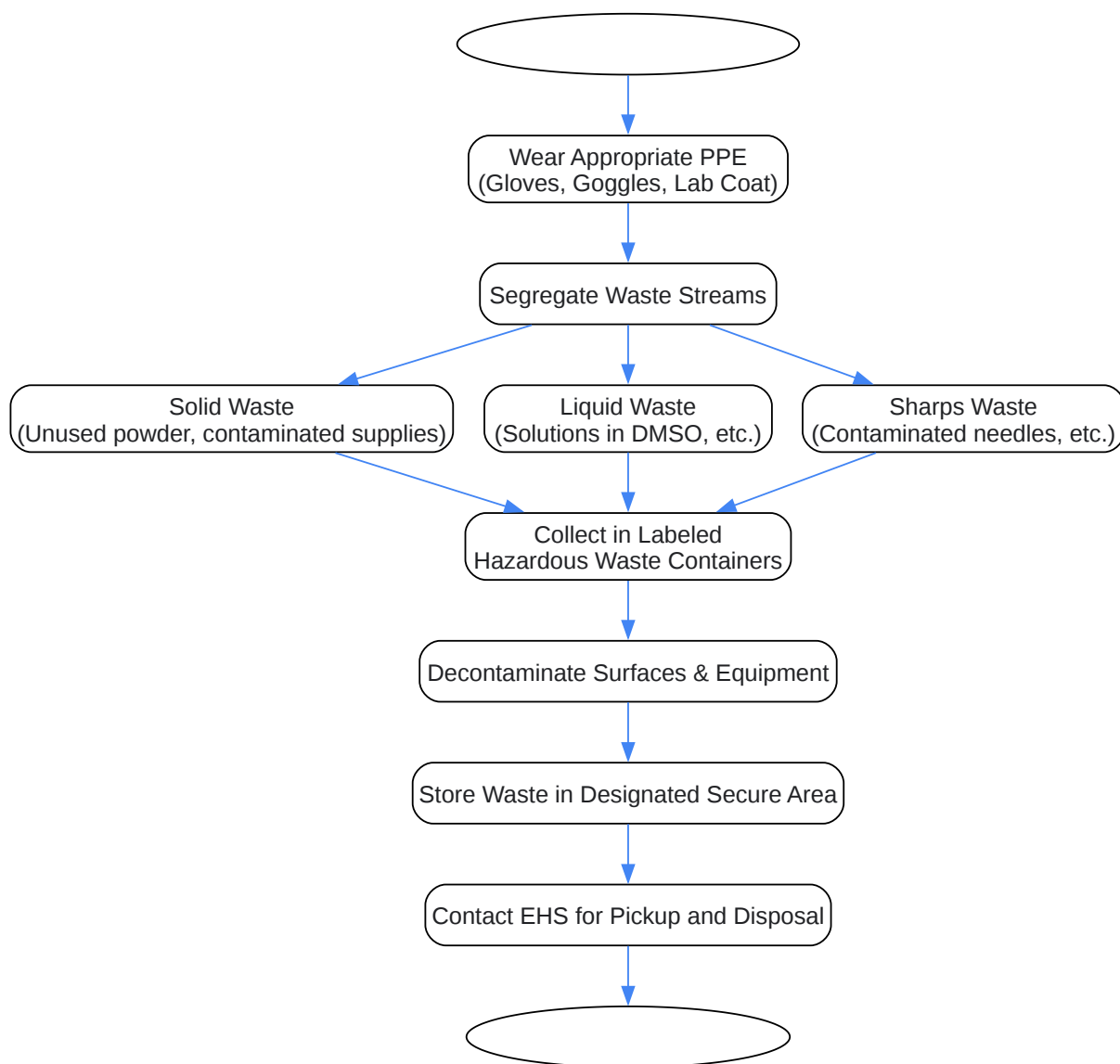
Step-by-Step Disposal Guidance:

- Personal Protective Equipment (PPE): Always wear appropriate PPE when handling AZ 628. This includes:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat or protective suit
- Waste Segregation:

- Solid Waste: Collect unused AZ 628 powder, contaminated lab supplies (e.g., weigh boats, pipette tips, vials), and any spill cleanup materials in a designated, clearly labeled hazardous waste container. The container should be sealed to prevent dust generation.
- Liquid Waste: Solutions of AZ 628 (e.g., in DMSO) should be collected in a separate, labeled hazardous waste container for flammable or chemical liquids. Do not mix with aqueous waste streams.
- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.
- Decontamination:
 - Decontaminate work surfaces and equipment that have come into contact with AZ 628. Use a suitable solvent (such as ethanol or a specialized lab detergent) followed by a thorough rinse. Collect all decontamination materials as hazardous waste.
- Waste Collection and Storage:
 - Store hazardous waste containers in a designated, secure area away from incompatible materials. Ensure the storage area is well-ventilated.
 - Properly label all waste containers with the contents (e.g., "Hazardous Waste: AZ 628, Solid" or "Hazardous Waste: AZ 628 in DMSO, Liquid"), the date, and the responsible researcher's name.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Provide the disposal contractor with the Safety Data Sheet (SDS) for AZ 628 to ensure proper handling and disposal methods are used, which will likely involve incineration at a permitted facility.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of AZ 628.



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